

Independent Verification of USP28 Inhibitor Research Findings: A Comparative Guide

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Compound of Interest

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This guide provides an objective comparison of research findings concerning Ubiquitin-Specific Protease 28 (USP28) inhibitors, a promising class of molecules in cancer therapy. The information presented is collated from preclinical and early clinical studies to support independent verification and further research in this field.

Introduction to USP28 as a Therapeutic Target

Ubiquitin-Specific Protease 28 (USP28) is a deubiquitinating enzyme (DUB) that plays a crucial role in regulating the stability of various oncoproteins.^{[1][2]} By removing ubiquitin chains from these proteins, USP28 prevents their degradation by the proteasome, leading to their accumulation and the promotion of cancer cell proliferation and survival.^[1] Key substrates of USP28 include the oncogenic transcription factors c-MYC, c-JUN, and Δ Np63.^{[3][4][5]} Consequently, the inhibition of USP28 has emerged as a promising therapeutic strategy for various cancers, including colorectal, breast, non-small cell lung cancer (NSCLC), and Burkitt lymphoma.^{[1][6]}

Comparative Analysis of USP28 Inhibitors

Several small molecule inhibitors targeting USP28 have been developed and evaluated in preclinical studies. This section compares the performance of some of the most cited inhibitors based on available experimental data.

Inhibitor	Target Selectivity	IC50/EC50	Key In Vitro Findings	Key In Vivo Findings	Clinical Trial Status
CT1113	Potent and specific for USP28.[7]	Not explicitly stated in abstracts.	Induces c-MYC degradation in various cancer cell lines.[7] Reduces cell viability and induces apoptosis in Burkitt lymphoma cell lines.[6]	Shows excellent preclinical anti-tumor activities in xenograft models.[7]	First-in-human Phase I trial in patients with relapsed/refractory acute myeloid leukemia (R/R AML) showed excellent safety and PK profiles with preliminary efficacy. A Phase II trial is planned.[7]
AZ1	Dual inhibitor of USP25 and USP28. [8][9]	USP28 IC50: ~10-30 μ M. [5]	Induces DNA damage and Noxa-mediated mitochondrial apoptosis in NSCLC cells. [10]	Blocks USP28-dependent stabilization of Δ Np63, leading to a decrease in squamous cell carcinoma (SCC) tumor size and number.[9] In combination with cisplatin, enhances	Preclinical.

therapeutic
efficacy in
NSCLC
models.[10]

Induces
dramatic
tumor
regression in
mouse
models of
lung SCC
and human
LSCC
xenografts.
Well-tolerated
in mice.[5]
[11]

FT206

Preferentially
inhibits
USP28 over
USP25.[5]
[11]

Low
nanomolar
range.[5][11]

Reduces c-
MYC, c-JUN,
and Δp63
protein levels
in human
lung SCC cell
lines.[12]

Vismodegib
Derivatives

Potent
USP28
inhibition.[13]

Not explicitly
stated in
abstracts.

Cause
cytotoxicity in
human
colorectal
and lung
squamous
carcinoma
cells. Down-
regulate
cellular c-
MYC levels.
[13]

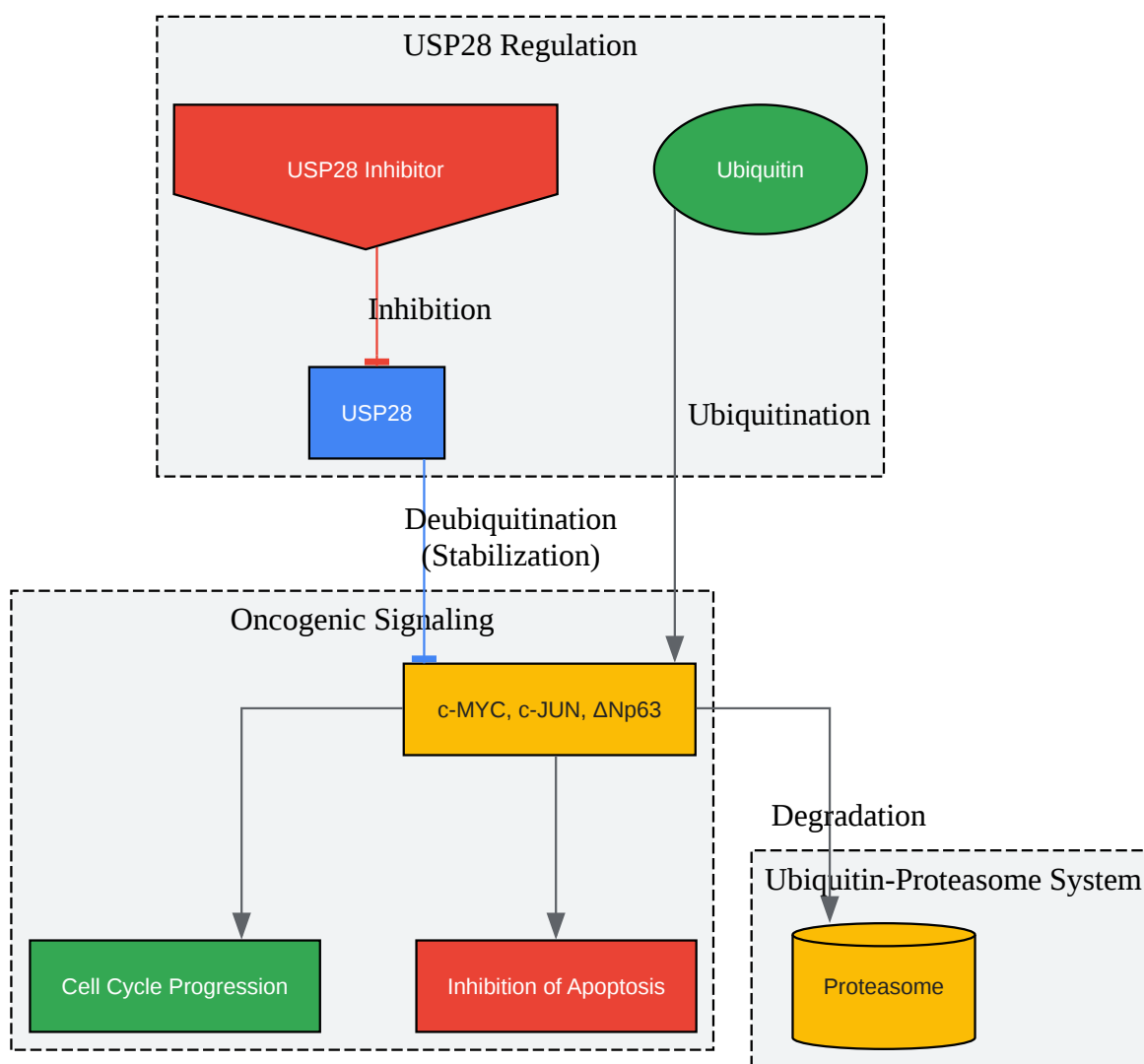
Enhance the
sensitivity of
colorectal
cancer cells
to
Regorafenib.
[14]

Preclinical.

Signaling Pathways and Experimental Workflows

USP28-Mediated Oncoprotein Stabilization Signaling Pathway

USP28 stabilizes oncoproteins like c-MYC by removing ubiquitin tags, preventing their degradation by the proteasome. Inhibition of USP28 leads to the subsequent degradation of these oncoproteins, resulting in cell cycle arrest and apoptosis.

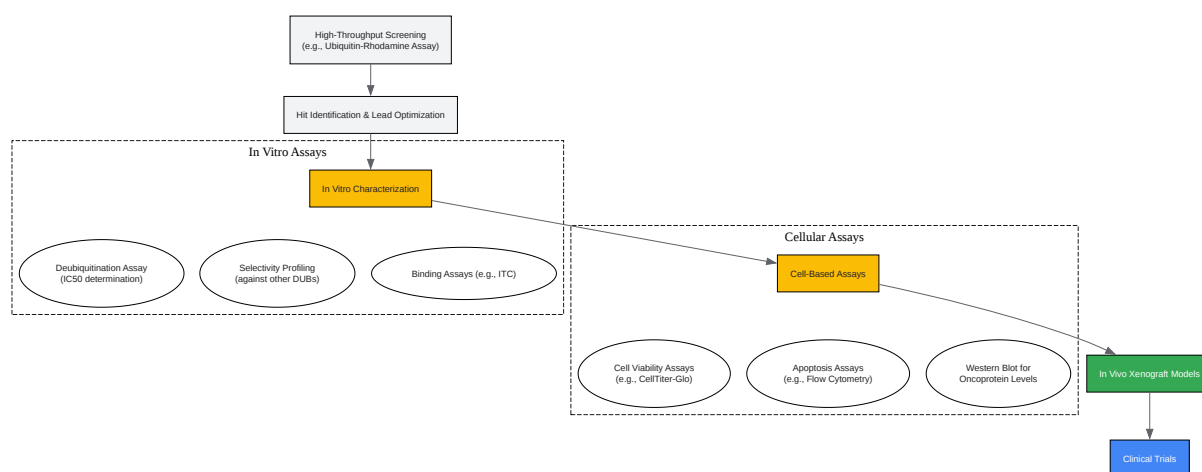


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Caption: USP28 signaling pathway and the effect of its inhibition.

General Experimental Workflow for USP28 Inhibitor Evaluation

The preclinical evaluation of USP28 inhibitors typically follows a multi-step process, from initial screening to in vivo efficacy studies.



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